

# Essential Safety and Operational Guide for 4-Iodo-6-methoxypyrimidine

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## Compound of Interest

Compound Name: **4-Iodo-6-methoxypyrimidine**

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **4-Iodo-6-methoxypyrimidine**. The following procedures and recommendations are designed to ensure the safe handling and disposal of this chemical in a laboratory setting.

Chemical Identifier:

Name	<b>4-Iodo-6-methoxypyrimidine</b>
CAS Number	161489-05-0
Molecular Formula	C5H5IN2O
Molecular Weight	236.01 g/mol

## Hazard Identification and Precautionary Measures

Based on data for structurally similar iodinated and pyrimidine-based compounds, **4-Iodo-6-methoxypyrimidine** is anticipated to be harmful if swallowed or inhaled and may cause skin and serious eye irritation.<sup>[1][2]</sup> Appropriate personal protective equipment (PPE) is essential to minimize exposure and ensure safety.

Precautionary Statements:

Statement ID	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray. <a href="#">[1]</a>
P264	Wash skin thoroughly after handling. <a href="#">[1]</a>
P270	Do not eat, drink or smoke when using this product. <a href="#">[1]</a>
P271	Use only outdoors or in a well-ventilated area. <a href="#">[1]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1]</a>
P302+P352	IF ON SKIN: Wash with plenty of soap and water. <a href="#">[1]</a>
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. <a href="#">[1]</a>
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[3]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **4-Iodo-6-methoxypyrimidine** to prevent exposure.[\[4\]](#)

Body Part	Recommended PPE
Eyes/Face	Wear tightly fitting safety goggles with side-shields or a face shield. <a href="#">[5]</a> Standard eyeglasses are not sufficient. <a href="#">[6]</a>
Skin/Body	Wear a long-sleeved, impermeable lab coat or gown. <a href="#">[5]</a> <a href="#">[7]</a> Ensure cuffs are tucked into gloves.
Hands	Wear two pairs of chemotherapy-tested, powder-free, disposable nitrile gloves. <a href="#">[4]</a> <a href="#">[6]</a> Change gloves every 30 minutes or immediately if contaminated, torn, or punctured. <a href="#">[6]</a>
Respiratory	Handle in a well-ventilated area, preferably within a chemical fume hood. <a href="#">[8]</a> If engineering controls are not sufficient or if there is a risk of aerosolization, use a NIOSH-approved respirator with an appropriate cartridge. <a href="#">[7]</a> <a href="#">[9]</a>
Feet	Wear closed-toe and closed-heel shoes that cover the entire foot. <a href="#">[8]</a>

## Experimental Protocols: Handling and Disposal

### Handling:

- Preparation: Before beginning work, ensure that an emergency eyewash station and safety shower are easily accessible.[\[3\]](#)[\[10\]](#)
- Ventilation: All handling of **4-Iodo-6-methoxypyrimidine** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)[\[11\]](#)
- Personal Hygiene: Avoid all direct contact with the chemical.[\[8\]](#) Do not eat, drink, or smoke in the laboratory.[\[1\]](#) Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[3\]](#)[\[8\]](#)
- Weighing: If weighing the solid, do so in a fume hood or a ventilated balance enclosure.

Spill Management: In the event of a spill, the following steps should be taken:

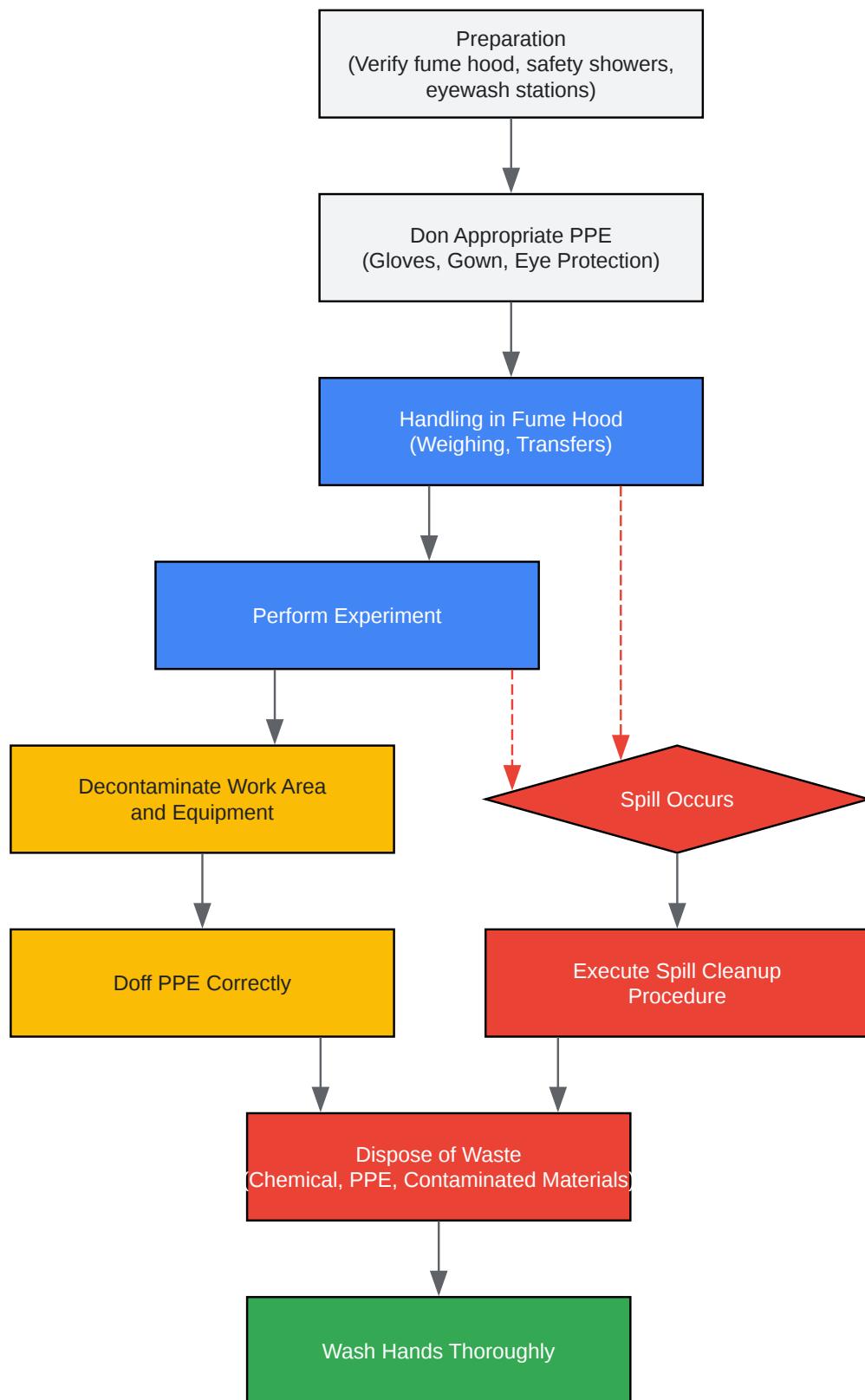
- Evacuate: Immediately alert others in the area and evacuate non-essential personnel.[5][11]
- Secure the Area: Post warning signs to prevent entry.[12]
- Don PPE: Put on the appropriate PPE, including a respirator if the spill is a powder or if there is a risk of dust generation.[13]
- Containment:
  - For solid spills: Gently cover the spill with absorbent pads to prevent dust from becoming airborne.[12][13] Do not sweep dry powder.
  - For liquid spills (if dissolved in a solvent): Cover the spill with an absorbent material, starting from the outside and working inwards to prevent spreading.[13][14]
- Cleanup:
  - Carefully collect the absorbed material and any contaminated debris using a scoop or tongs.[12][14]
  - Place all contaminated materials into a labeled, sealable hazardous waste container.[12][14]
  - Clean the spill area with a suitable decontaminating solution, followed by a detergent and water rinse.[12]
- Disposal: Dispose of all contaminated materials, including PPE, as hazardous waste in accordance with institutional and local regulations.[3][12]

Disposal Plan:

- Waste Collection: All waste containing **4-Iodo-6-methoxypyrimidine**, including contaminated labware, PPE, and spill cleanup materials, must be collected in a designated, sealed, and clearly labeled hazardous waste container.[3][12]

- Disposal: The waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[3]

## Workflow for Safe Handling of 4-Iodo-6-methoxypyrimidine



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Caption: Workflow for the safe handling of **4-Iodo-6-methoxypyrimidine**.

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